Technical Guide: Mass Spectrometry Fragmentation of 2-(Carboxymethyl)-5-methylbenzoic Acid

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Compound of Interest

Compound Name:	*2-(Carboxymethyl)-5-methylbenzoic acid*
CAS No.:	*67755-56-0*
Cat. No.:	*B3149732*

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Executive Summary: The "Ortho Effect" Paradigm[1]

In the analysis of **2-(Carboxymethyl)-5-methylbenzoic acid** (also known as 5-methylhomophthalic acid), the mass spectrometry fragmentation pattern is dominated by the proximity of the carboxylic acid group at position 1 and the carboxymethyl group at position 2.

This structural motif facilitates a rapid, non-radical elimination of water (dehydration) to form a cyclic anhydride—a phenomenon classically known as the "Ortho Effect." Understanding this mechanism is critical for distinguishing this isomer from its meta- or para- counterparts, which cannot cyclize and thus exhibit distinct fragmentation pathways.

This guide details the mechanistic pathways for both Electron Ionization (EI) and Electrospray Ionization (ESI), providing a robust framework for metabolite identification and impurity profiling.

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Chemical Identity & Properties

Property	Detail
IUPAC Name	2-(Carboxymethyl)-5-methylbenzoic acid
Common Name	5-Methylhomophthalic acid
Molecular Formula	
Exact Mass	194.0579 Da
Key Structural Motif	ortho-substituted dicarboxylic acid (Homophthalic backbone)

Experimental Methodologies

To obtain reproducible fragmentation data, the following protocols are recommended. These ensure that "in-source" fragmentation is controlled and that the spectra reflect intrinsic molecular stability.

Gas Chromatography-Mass Spectrometry (GC-MS)

- Derivatization (Recommended): While the anhydride can form thermally, direct injection of the free acid often leads to peak tailing.
  - Protocol: Treat 1 mg sample with 50 µL BSTFA + 1% TMCS at 70°C for 30 min to form the bis-TMS derivative (

).
- Direct Injection (For Anhydride Confirmation):
  - Inlet Temp: 250°C (Promotes thermal dehydration to 5-methylhomophthalic anhydride,

).
  - Ionization:[1][2][3][4] EI at 70 eV.[1]

Liquid Chromatography-MS/MS (LC-ESI)

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- Ionization Mode: Negative Electrospray Ionization (ESI-).[1][5] Carboxylic acids ionize poorly in positive mode unless specific adducts (

  ,

) are targeted.
- Mobile Phase: Water/Acetonitrile with 0.1% Formic Acid (Note: High pH aids ionization but may suppress fragmentation; acidic conditions are standard for retention on C18).
- Collision Energy (CE): Stepped CE (10, 20, 40 eV) to capture both the decarboxylated precursor and deep structural fragments.

Fragmentation Mechanics: Deep Dive

Electron Ionization (EI) Pathway

In EI (70 eV), the molecular ion (

,

194) is often weak or absent due to the rapid loss of water. The spectrum typically resembles that of 5-methylhomophthalic anhydride (

176).

Mechanism 1: The Ortho-Dehydration (Base Peak Formation) The carboxylic OH group abstracts a hydrogen from the adjacent carboxymethyl group (or vice versa), eliminating

and closing the ring to form the stable 6-membered anhydride.

- Transition:

  (Base Peak)

Mechanism 2: Anhydride Decomposition The anhydride ion (

176) undergoes sequential losses of neutral oxides of carbon (

and

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).

- Loss of

  : The anhydride ring opens and ejects

  to form a resonance-stabilized ion.

- Loss of

  : Alternatively, ejection of

  leads to a different intermediate.

- Formation of Tropylium-like Species: Further fragmentation leads to stable aromatic hydrocarbon ions (e.g.,

  or

).

ESI Negative Mode ( ) Pathway

In ESI(-), the parent ion is the deprotonated species at

193. The "Ortho Effect" here manifests as facile decarboxylation rather than dehydration.

Mechanism:

- Deprotonation: Formation of

  at

  193.

- Decarboxylation: The proximity of the electron-rich carboxylate to the second carbonyl facilitates the loss of

  .

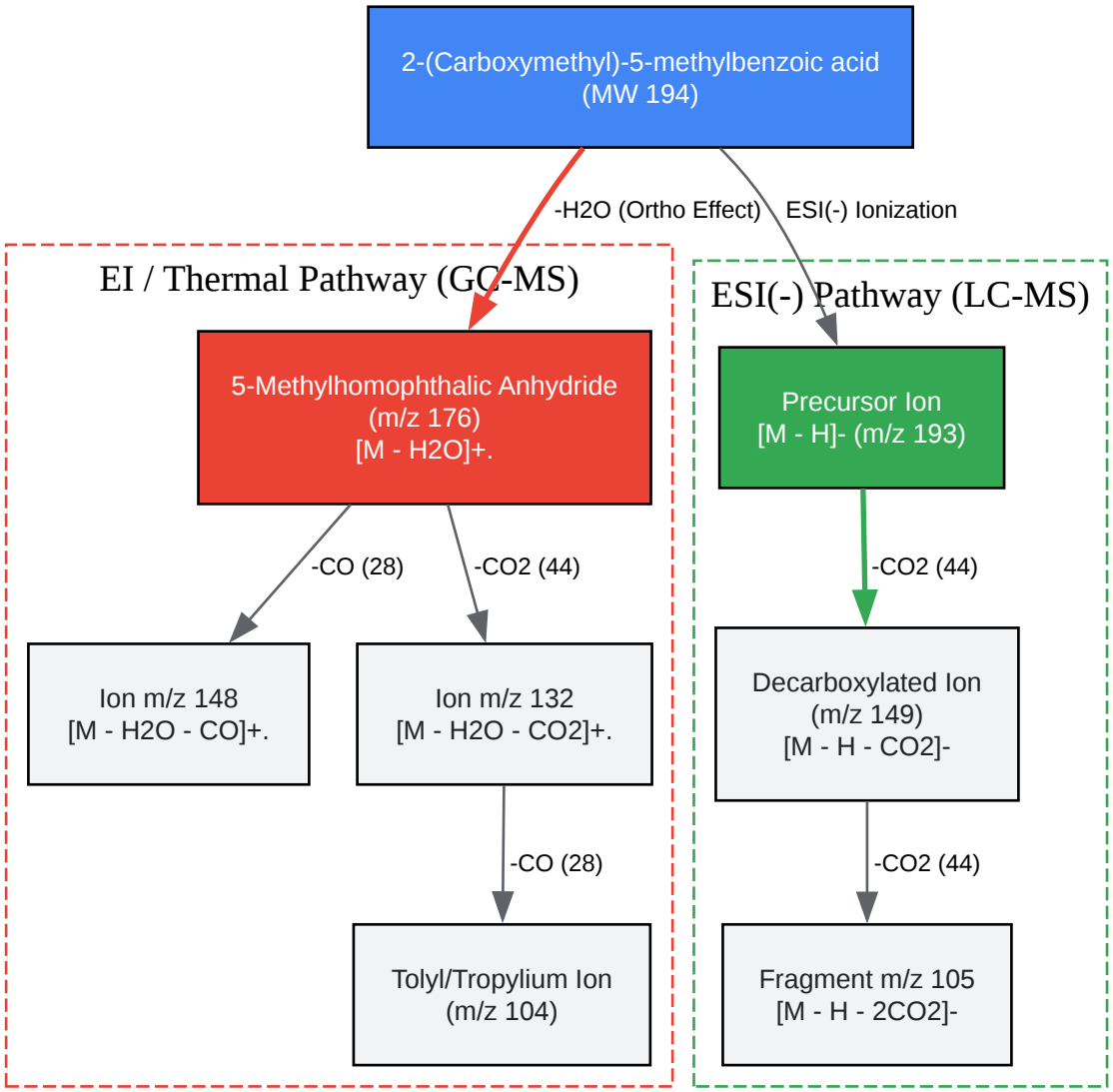
  - (Major Fragment)

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- Benzylic Cleavage: Further loss of the methyl or carboxymethyl fragments depends on collision energy.

Visualization of Signaling Pathways

The following diagram illustrates the critical "Ortho Effect" pathways distinguishing the EI (Thermal/High Energy) and ESI (Solution/Low Energy) behaviors.



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Caption: Dual-pathway fragmentation map highlighting the divergence between thermal dehydration (EI) and collisional decarboxylation (ESI).

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Data Summary: Diagnostic Ions

Use this table to validate spectral data. If the m/z 176 (EI) or m/z 149 (ESI) peaks are absent, re-evaluate the structural assignment (likely a meta/para isomer).

Ionization Mode	Fragment Ion ( )	Identity/Loss	Relative Abundance (Est.)
EI (70 eV)	176	Anhydride Molecular Ion ( )	100% (Base Peak)
EI	148	Loss of from Anhydride	40-60%
EI	132	Loss of from Anhydride	30-50%
EI	104	(Styrene-like)	20-40%
EI	77	Phenyl cation	10-20%
ESI (-)	193	Parent	Variable (Source dependent)
ESI (-)	149		High (Major Fragment)
ESI (-)	105		Low

References

- NIST Mass Spectrometry Data Center. "Mass Spectrum of 2-Methylbenzoic Acid (Ortho Effect Analogue)." NIST Chemistry WebBook, SRD 69. Accessed October 2023. [Link]
- Todua, N. G., et al. "Mass spectrometry of analytical derivatives. 2. 'Ortho' and 'Para' effects in electron ionization mass spectra of derivatives of hydroxy, mercapto and amino benzoic

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acids."[6] Journal of Chromatography B, 2014. [Link]

- Gross, J. H. "Mass Spectrometry: A Textbook - Fragmentation of Organic Ions." Springer, 3rd Edition. (General reference for Ortho Effect mechanisms). [Link]
- ChemGuide. "Fragmentation Patterns in Mass Spectra." (Foundational logic for aromatic fragmentation). [Link]

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Sources

- 1. peptid.chem.elte.hu [peptid.chem.elte.hu]
- 2. Fragmentation reactions using electrospray ionization mass spectrometry: an important tool for the structural elucidation and characterization of synthetic and natural products - Natural Product Reports (RSC Publishing) [pubs.rsc.org]
- 3. Mass Spectrometry - Examples | UArizona Department of Chemistry and Biochemistry [cbc.arizona.edu]
- 4. agsanalitica.com [agsanalitica.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
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